

Dried Urine Spots vs. Liquid Urine for Steroid Analysis: A Comparative Guide

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Compound of Interest

Compound Name: *5b-Pregnane-3a,20a-diol-d5*

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For researchers, scientists, and drug development professionals, the choice of biological matrix is a critical decision in steroid analysis. This guide provides an objective comparison of dried urine spots (DUS) and traditional liquid urine, supported by experimental data, to inform this decision.

The landscape of steroid hormone analysis is evolving, with a growing interest in less invasive and more convenient sample collection methods. Dried urine spots have emerged as a promising alternative to conventional liquid urine collection, offering logistical advantages without compromising analytical accuracy for a wide range of steroids. This guide delves into a detailed comparison of these two matrices, covering analytical performance, experimental protocols, and practical considerations.

At a Glance: Key Performance Metrics

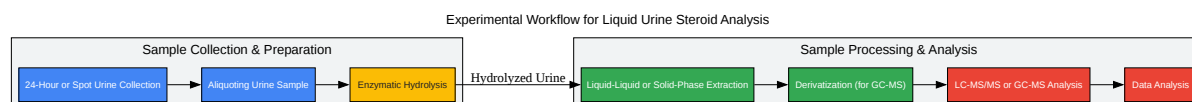
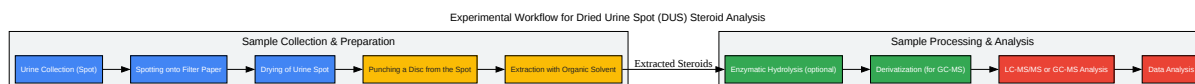
Numerous studies have demonstrated a strong correlation between steroid concentrations measured in DUS and liquid urine. The data presented below summarizes key validation parameters from various studies, highlighting the reliability of DUS for quantitative steroid analysis.

Analyte Group	Validation Parameter	Dried Urine Spot (DUS)	Liquid Urine	Citation
Reproductive Hormones & Metabolites	Intraclass Correlation Coefficient (ICC)	> 0.90 (excellent agreement)	-	[1]
Organic Acids	Intraclass Correlation Coefficient (ICC)	0.75 to 0.99 (good to excellent agreement)	-	[1]
Cortisol and Cortisol Metabolites	Intraclass Correlation Coefficient (ICC)	0.96 to 0.99 (near ideal consistency)	-	[2]
Unconjugated Anabolic Androgenic Steroids	Absolute Recovery	>70.3%	Not specified	[3][4]
Precision (Relative Standard Deviation)	<7.6%	Not specified	[3][4]	
Limit of Quantitation (LOQ)	≤1.5 ng/mL	Not specified	[3][4]	
Various Steroids (LC-MS/MS)	Lower Limit of Quantification	0.5 to 10 ng/ml	Not specified	[5]
Accuracy (% bias)	< ±15%	Not specified	[5]	
Imprecision (% variance)	<15%	Not specified	[5]	
Mean Recovery	89% (range 61-131%)	Not specified	[5]	

Endogenous Urinary Steroids (GCxGC-qMS)	Limit of Detection (LOD)	0.3 ng mL ⁻¹ (PCI-NH3)	Not specified	[6]
Precision (RSD)	8% (PCI-NH3)	Not specified	[6]	
19 Steroid Hormones (LC-MS/MS)	Limit of Detection (LOD)	-	0.04–0.28 ng/mL	[7]
Limit of Quantification (LOQ)	-	0.14–0.92 ng/mL	[7]	
Recovery	-	80–120%	[7]	
Intra-day Variation	-	0–21.7%	[7]	
Inter-day Variation	-	0.16–11.5%	[7]	

The Workflow: From Collection to Analysis

The analytical workflows for DUS and liquid urine share common downstream techniques like mass spectrometry but differ significantly in the initial sample handling and preparation stages.



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